

Application Notes: Structural Elucidation of Cerebroside D using NMR Spectroscopy

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Compound of Interest

Compound Name:	Cerebroside D
Cat. No.:	B15571306

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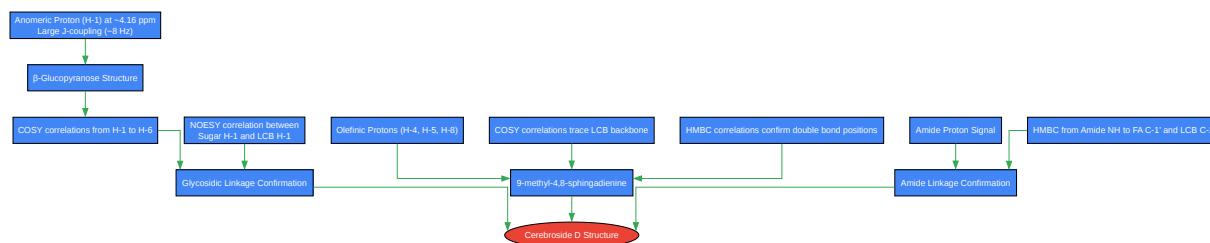
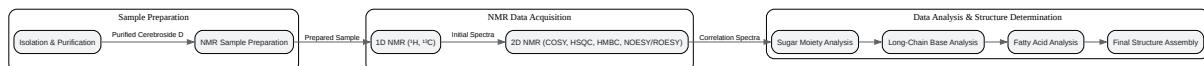
Introduction

Cerebrosides are a class of glycosphingolipids that are integral components of cell membranes in fungi, plants, and animals.^{[1][2]} Fungal cerebrosides, in particular, have garnered significant interest due to their unique structural features and their roles in fungal growth, differentiation, and pathogenicity.^{[1][3][4]} The precise structural determination of these molecules is crucial for understanding their biological functions and for the development of novel antifungal therapeutics. Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful, non-destructive technique for the complete structural elucidation of cerebrosides, providing detailed information about the sugar moiety, the long-chain base, and the fatty acid component.^{[1][3]}

This application note details the use of one-dimensional (1D) and two-dimensional (2D) NMR spectroscopy for the structural elucidation of a representative fungal cerebroside, herein referred to as **Cerebroside D**. This molecule is a β -glucopyranosylceramide that consists of a (4E,8E)-9-methyl-4,8-sphingadienine long-chain base and an N-2'-hydroxyoctadecanoyl fatty acid.

Structural Elucidation Workflow

The structural elucidation of **Cerebroside D** using NMR spectroscopy follows a systematic workflow, beginning with sample preparation and culminating in the complete assignment of the molecular structure.



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